

Commercial Suppliers and Technical Guide for High-Purity Methyl Undecanoate

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of high-purity **methyl undecanoate**, a fatty acid methyl ester with increasing relevance in various scientific domains. This document outlines commercial suppliers, technical specifications, relevant experimental protocols, and the biological context of medium-chain fatty acids, including **methyl undecanoate**.

Commercial Availability of High-Purity Methyl Undecanoate

High-purity **methyl undecanoate** is available from several reputable chemical suppliers who cater to the research and pharmaceutical industries. The purity of the compound is a critical parameter for scientific applications, and it is typically assessed by gas chromatography (GC). The following table summarizes the offerings from prominent commercial suppliers.



Supplier	Stated Purity	Analytical Method	CAS Number
Sigma-Aldrich	≥98.0% (GC)[1], ≥99.0% (GC) (analytical standard) [2], Certified Reference Material (TraceCERT®)[3]	GC[1][2]	1731-86-8[1][2][3]
Larodan	>99%[4][5]	Not specified	1731-86-8[4][5]
Cayman Chemical	≥98%[6]	Not specified	1731-86-8[6]
Chem-Impex	≥98% (GC)[7]	GC[7]	1731-86-8[7]
Restek	Standard, Neat[8][9]	Not specified	1731-86-8[8][9]
TargetMol	99.87%[10][11]	Not specified	1731-86-8[10][11]
Santa Cruz Biotechnology	≥98%[12]	Not specified	1731-86-8[12]

Physicochemical Properties

Methyl undecanoate is the methyl ester of undecanoic acid, a saturated fatty acid with eleven carbon atoms.



Property	Value	
Chemical Formula	C12H24O2[4][13]	
Molecular Weight	200.32 g/mol [1][4]	
CAS Number	1731-86-8[1][4]	
Appearance	Colorless to pale yellow liquid[11]	
Density	~0.872 g/mL at 25 °C[1][3]	
Refractive Index	~1.429 at 20 °C[1][3]	
Boiling Point	246-248 °C[13]	
Melting Point	-10 °C	

Experimental Protocols

Analysis of Methyl Undecanoate Purity by Gas Chromatography-Flame Ionization Detection (GC-FID)

This protocol provides a general framework for the determination of **methyl undecanoate** purity. Instrument conditions may need to be optimized for specific equipment and columns.

Objective: To determine the purity of a **methyl undecanoate** sample.

Materials:

- · Methyl undecanoate sample
- High-purity hexane or other suitable solvent
- Gas chromatograph equipped with a Flame Ionization Detector (FID)
- Capillary column suitable for fatty acid methyl ester (FAME) analysis (e.g., DB-225, Omegawax)[14]
- Microsyringe



Procedure:

- Sample Preparation: Prepare a dilute solution of the methyl undecanoate sample in hexane (e.g., 1 mg/mL).
- GC-FID Instrument Setup (Example Conditions):

Injector Temperature: 250 °C[14]

Detector Temperature: 250 °C

- Oven Temperature Program: Initial temperature of 120 °C, hold for 2 minutes, ramp to 240
 °C at a rate of 5 °C/minute, and hold for 5 minutes.
- Carrier Gas: Helium or Hydrogen at a constant flow rate (e.g., 1 mL/min).[7]

Injection Volume: 1 μL

Split Ratio: 50:1

- Analysis: Inject the prepared sample into the GC.
- Data Analysis: The purity of methyl undecanoate is determined by calculating the peak area percentage. The area of the methyl undecanoate peak is divided by the total area of all peaks in the chromatogram and multiplied by 100.

Synthesis of Testosterone Undecanoate (Illustrative Esterification)

This protocol is adapted from patent literature and illustrates a common esterification reaction to produce a fatty acid ester, in this case, testosterone undecanoate. This provides a conceptual workflow for the synthesis of similar esters.

Objective: To synthesize testosterone undecanoate from testosterone and undecanoyl chloride.

Materials:

Testosterone



- Undecanoyl chloride
- Pyridine
- Acetone
- Water
- · Nitrogen gas
- Reaction vessel
- Stirring apparatus

Procedure:

- Under a nitrogen atmosphere, dissolve 5 g of testosterone in 25 mL of acetone.
- Add 1.7 mL of pyridine (base) to the solution and mix thoroughly.
- Cool the mixture to 0-10 °C.
- Slowly add 4.6 mL of undecanoyl chloride to the cooled solution.
- Allow the reaction to proceed at room temperature for several hours, monitoring the reaction progress by a suitable method (e.g., TLC).
- Upon completion, add 10 mL of water to the reaction mixture to precipitate the product.
- Stir the mixture at 0-10 °C for 1 hour.
- Filter the precipitate and wash the solid product with an aqueous acetone solution.
- Dry the purified testosterone undecanoate under vacuum at room temperature.[15]

Biological Context and Signaling

Methyl undecanoate is a medium-chain fatty acid (MCFA) methyl ester. While specific signaling pathways for **methyl undecanoate** are not extensively documented, it is understood



to participate in the general metabolism and signaling of MCFAs.[16][17]

MCFAs are readily absorbed and transported to the liver where they undergo mitochondrial β-oxidation to produce acetyl-CoA, which can then enter the citric acid cycle for energy production.[18][19] Unlike long-chain fatty acids, MCFAs can cross the mitochondrial membrane without the need for the carnitine shuttle, leading to their rapid metabolism.[16]

Fatty acids and their derivatives can act as signaling molecules, modulating various cellular processes.[3][4][6][20] They can influence gene expression by activating nuclear receptors such as peroxisome proliferator-activated receptors (PPARs).[13]

Medium-Chain Fatty Acid Metabolism and Signaling Overview

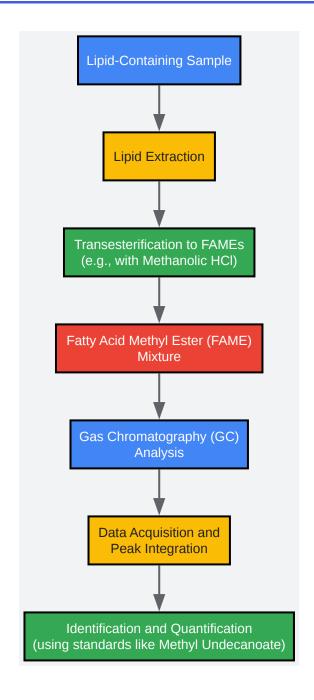


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Caption: Overview of Medium-Chain Fatty Acid Metabolism and Signaling.

Experimental Workflow for FAME Analysis





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Caption: General Experimental Workflow for Fatty Acid Methyl Ester (FAME) Analysis.

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